



# reducing turnaround time for asbestos laboratory analysis

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## Technical Support Center: Asbestos Laboratory Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce the turnaround time for **asbestos** laboratory analysis.

### Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the turnaround time for asbestos analysis?

A1: The primary factors influencing turnaround time include the analytical method used, the number of samples submitted, the laboratory's current workload, and the complexity of the sample matrix. For instance, periods of high demand, such as during demolition booms or after natural disasters, can lead to significant backlogs and extend turnaround times.[1] Rush services are often available for a premium fee, which can significantly reduce the analysis time. [1][2]

Q2: What is the typical turnaround time for the different **asbestos** analysis methods?

A2: Turnaround times vary by method. Polarized Light Microscopy (PLM) is generally the fastest method for bulk samples, with results often available within 1 to 3 business days. Phase Contrast Microscopy (PCM) for air samples also offers a relatively quick turnaround.

### Troubleshooting & Optimization





Transmission Electron Microscopy (TEM), being a more complex and sensitive method, typically requires a longer analysis time, ranging from 5 to 10 business days or more.[1][3] Expedited services can often provide results within 24 to 48 hours for an additional cost.[1][4]

Q3: How can proactively communicating with the laboratory reduce turnaround time?

A3: Clear and early communication with the laboratory is crucial. Providing accurate information about the number and type of samples, the required analytical method, and any firm deadlines allows the lab to schedule and resource the project effectively. Inquiring about the current workload can also help set realistic expectations for turnaround times.

Q4: Are there "rush" or expedited services available, and what is the associated cost-benefit?

A4: Most laboratories offer "rush" or expedited services that can significantly reduce turnaround time, often to within 24-48 hours.[1][4] However, these services come at a premium price, which can be 20% to 50% higher than standard pricing.[5] The cost-benefit of rush services should be evaluated based on project deadlines and the potential costs of delays. During periods of high demand, the availability and cost of rush services may be higher.[2]

# Troubleshooting Guides Issue 1: Sample Rejection or Request for Resubmission

Q: My samples were rejected by the lab, or they have requested new samples. What are the common causes, and how can I avoid this to prevent delays?

A: Sample rejection is a significant cause of delays. Common reasons for rejection include:

- Improper Sample Collection: This includes insufficient sample size, not representing all layers of a material, or collecting samples from the wrong location. For friable materials, it's recommended to collect about a full tablespoon, and for non-friable materials like floor tiles, a piece about the size of a quarter is sufficient.[6]
- Incorrect Labeling and Chain of Custody: Mislabeled samples or incomplete chain of custody forms can lead to rejection. Ensure each sample is uniquely identified and all required paperwork is accurately completed.



- Cross-Contamination: Mixing different materials in the same sample bag can lead to ambiguous results and rejection. Each distinct material should be sampled and bagged separately.[6]
- Inappropriate Container: Samples should be submitted in leak-proof containers, such as double-bagged zip-top bags.[6]

#### Corrective Action:

- Review Laboratory's Sample Acceptance Policy: Before sampling, obtain and review the laboratory's specific requirements for sample collection, labeling, and shipping.
- Ensure Proper Sampling Technique: Follow established protocols for sample collection, ensuring a representative sample of adequate size is taken. For layered materials, ensure all layers are included or sampled separately.
- Maintain Strict Chain of Custody: Complete all required fields on the chain of custody form, ensuring that the information matches the sample labels exactly.
- Package Samples Individually and Securely: Use new, clean, and appropriate containers for each sample to prevent cross-contamination.

# Issue 2: Delays Due to High Particulate Loading on Air Sample Filters

Q: The laboratory reported a delay in analyzing my air samples due to "overloading." What does this mean, and how can it be prevented?

A: Filter overloading occurs when an excessive amount of airborne particulate matter, including non-**asbestos** dust, is collected on the filter cassette.[7][8] This can obscure **asbestos** fibers, making accurate counting by Phase Contrast Microscopy (PCM) difficult or impossible, leading to delays as alternative analytical methods may be required.[7][9]

#### Corrective Action:

 Adjust Sampling Time and Flow Rate: In dusty environments, reduce the sampling time or the flow rate of the sampling pump to avoid collecting an excessive amount of particulate.[8]



10

- Visual Inspection During Sampling: Periodically inspect the filter cassette during sampling. If a visible layer of dust accumulates, stop the sample and replace it with a new cassette.[8]
   [10]
- Provide Field Blanks: Submit field blank samples (cassettes that are handled in the same way as the samples but with no air drawn through them) to the laboratory. This helps the lab to assess any background contamination.[8]
- Communicate Site Conditions: Inform the laboratory about the environmental conditions during sampling. This can help them anticipate potential issues with high particulate loading.

# Issue 3: Interference from Non-Asbestos Fibers in PCM Analysis

Q: My PCM results are taking longer than expected due to "interfering fibers." What are these, and what can be done to resolve this?

A: Phase Contrast Microscopy (PCM) is a fiber counting method and does not differentiate between **asbestos** and other fibrous materials such as fiberglass, cellulose, or gypsum.[9][11] When a high concentration of non-**asbestos** fibers is present, it can interfere with the accurate counting of **asbestos** fibers, leading to a need for further, more time-consuming analysis.[9]

#### Corrective Action:

- Pre-characterize the Environment: If possible, identify other potential sources of fibrous dust in the sampling area.
- Request a More Specific Analytical Method: If significant interference from non-asbestos
  fibers is anticipated, consider requesting a more definitive analytical method from the outset,
  such as Transmission Electron Microscopy (TEM), which can differentiate between fiber
  types.[9]
- Consult with the Laboratory: If the laboratory reports interference, discuss the possibility of
  using a different analytical technique to confirm the asbestos fiber count. This may involve a
  portion of the sample being re-analyzed by TEM.



### **Data Presentation**

Table 1: Comparison of Asbestos Analysis Methods and Typical Turnaround Times

Analytical Method	Description	Typical Standard Turnaround Time	Expedited Turnaround Time
Phase Contrast Microscopy (PCM)	A light microscopy technique used for counting fibers in air samples. It does not differentiate between asbestos and other fibers.[9][11]	1-3 business days	24-48 hours
Polarized Light Microscopy (PLM)	A light microscopy technique used for the identification and quantification of asbestos in bulk building materials.[12]	1-3 business days	24-48 hours[1]
Transmission Electron Microscopy (TEM)	An electron microscopy technique that provides high- resolution images and can definitively identify asbestos fibers and differentiate them from other fiber types.[13]	5-10+ business days[3]	24-72 hours

Table 2: Factors Impacting Analysis Time and Potential Delays



Factor	Description	Potential Delay	Mitigation Strategy
High Laboratory Workload	A large volume of samples being processed by the laboratory.[1]	2-5+ business days	Inquire about workload before submission; schedule testing during off-peak times.
Improper Sample Collection	Insufficient sample size, incorrect location, or failure to represent all material layers.[6]	3-7 business days (due to re-sampling)	Follow standardized sampling protocols; provide clear instructions to field technicians.
Filter Overloading (Air Samples)	Excessive particulate matter on the filter obscuring fibers.[7][8]	2-4 business days	Adjust sampling time/flow rate in dusty environments; visually monitor filters during sampling.[8][10]
Complex Sample Matrix	The material containing the asbestos is difficult to process (e.g., floor tiles with organic binders).[14]	1-3 business days	Provide detailed sample descriptions to the lab; consider methods with matrix reduction steps.[14]
Interference from Other Fibers (PCM)	High concentrations of non-asbestos fibers make accurate counting difficult.[9]	1-2 business days	Use a more definitive method like TEM if interference is expected.[9]
Incomplete Paperwork	Missing or inaccurate information on the chain of custody form.	1-3 business days	Double-check all paperwork for accuracy and completeness before submission.

## **Experimental Protocols**



## Phase Contrast Microscopy (PCM) - Based on NIOSH 7400

- Sample Preparation: A wedge-shaped portion of the filter cassette is cut and placed on a clean microscope slide. A drop of clearing agent (e.g., acetone-triacetin) is applied to make the filter transparent. A clean coverslip is then placed over the filter wedge.
- Microscope Setup: A phase contrast microscope is calibrated and set up according to the manufacturer's instructions. The phase rings of the objective and the condenser are aligned.
- Fiber Counting: The analyst systematically scans the filter wedge, counting all fibers that
  meet specific criteria (e.g., length > 5 μm, aspect ratio ≥ 3:1, and lying within the graticule
  area).[15] A minimum of 20 fields or 100 fibers are counted.[8]
- Calculation: The fiber concentration in the air is calculated based on the number of fibers counted, the area of the filter examined, and the volume of air sampled.

## Polarized Light Microscopy (PLM) - Based on EPA 600/R-93/116

- Sample Preparation: A small, representative portion of the bulk sample is placed on a
  microscope slide. A refractive index liquid appropriate for the suspected asbestos type is
  added. The sample is then teased apart with a fine needle to separate the fibers, and a
  coverslip is placed on top. For complex matrices like floor tiles, matrix reduction steps such
  as ashing and acid washing may be necessary to isolate the fibers.[14][16]
- Microscopic Examination: The prepared slide is examined under a polarized light
  microscope. The analyst observes the morphological and optical properties of the fibers,
  such as color, pleochroism, birefringence, extinction angle, and sign of elongation, to identify
  the type of asbestos present.[12]
- Quantification: The percentage of asbestos in the sample is estimated visually by the analyst or determined by a point-counting method for greater accuracy, especially for samples with low asbestos concentrations.



## Transmission Electron Microscopy (TEM) - Based on AHERA

- Sample Preparation: A portion of the air sample filter or a sub-sample of a bulk material is prepared. This often involves ashing or acid digestion to remove interfering organic or carbonate materials. The remaining residue is suspended in a liquid and a small drop is placed on a TEM grid.[13]
- TEM Analysis: The prepared grid is placed in the TEM. The analyst scans the grid at high magnification to identify fibers.
- Fiber Identification: Suspect fibers are further analyzed using Selected Area Electron
  Diffraction (SAED) to determine their crystal structure and Energy Dispersive X-ray Analysis
  (EDXA) to determine their elemental composition.[13] This combination of morphological,
  structural, and chemical data allows for the definitive identification of asbestos fibers.
- Quantification: The number of asbestos structures per unit area of the filter is determined, and this is used to calculate the airborne concentration.

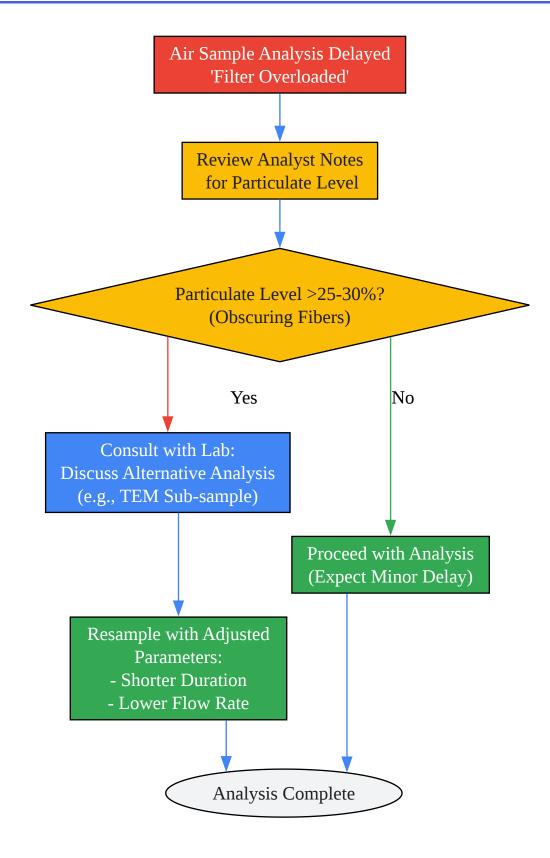
### **Visualizations**



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Caption: General workflow for asbestos laboratory analysis.

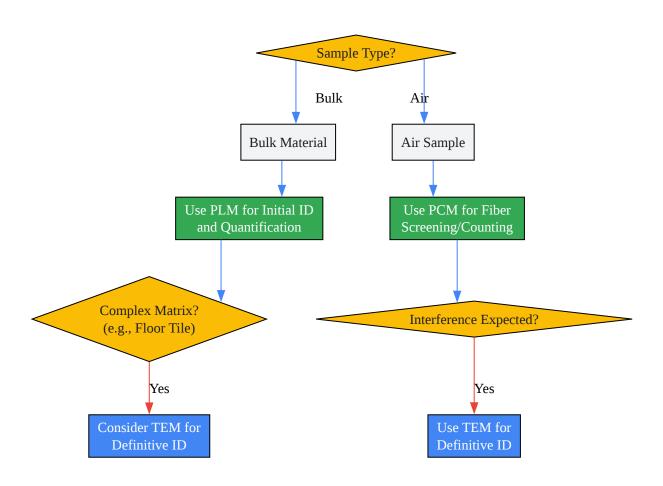




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Caption: Troubleshooting decision tree for overloaded air samples.





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Caption: Logical diagram for selecting the appropriate analytical method.

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